

# Essential Safety and Operational Guide for Handling Silane, 1-cyclohexen-1-yltrimethyl-

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## Compound of Interest

Compound Name: Silane, 1-cyclohexen-1-yltrimethyl-

Cat. No.: B100276

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This guide provides immediate and essential safety protocols, operational procedures, and disposal plans for researchers, scientists, and drug development professionals working with **Silane, 1-cyclohexen-1-yltrimethyl-**. The following information is critical for ensuring laboratory safety and proper chemical handling.

## Chemical and Physical Properties

Property	Value
Molecular Formula	C10H20OSi[1][2]
Molecular Weight	184.35 g/mol [1][2]
CAS Number	19980-35-9[1][2]
Appearance	Colorless gas[3]
Odor	Choking[3]
Boiling Point	-112 °C[4]
Melting Point	-185 °C[4]
Flammability	Extremely flammable gas[4]
Lower Explosive Limit (LEL)	1%[4]
Upper Explosive Limit (UEL)	100%[4]
Water Solubility	Insoluble[4]

### Personal Protective Equipment (PPE)

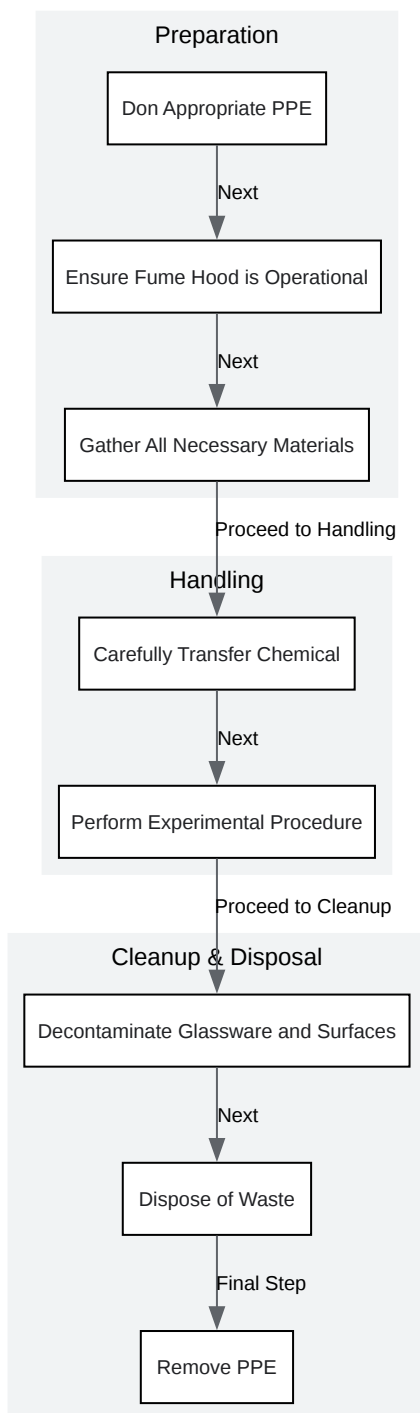
A comprehensive PPE strategy is mandatory to prevent exposure. The minimum required PPE for handling this substance includes:

PPE Category	Specification	Rationale
Eye and Face Protection	Chemical safety goggles marked with "Z87". A face shield should be worn in addition to goggles when there is a splash hazard.[5]	Protects against chemical splashes, flying particles, and other eye hazards.[5][6]
Hand Protection	Chemical-resistant gloves are required. Disposable nitrile gloves are suitable for incidental contact, but should be removed immediately upon contamination. For extended contact, consider double-gloving or using more robust gloves like butyl rubber or 4H laminate.[5][7]	Prevents skin contact with the chemical.[5][8]
Body Protection	A lab coat is the minimum requirement. For larger quantities or procedures with a higher risk of splashing, a chemical-resistant apron or coveralls should be worn.[5][8]	Protects skin and personal clothing from contamination.[5]
Respiratory Protection	Work should be conducted in a well-ventilated area, preferably within a chemical fume hood. If there is a risk of inhaling vapors, a NIOSH-approved respirator is necessary.[6][9]	Prevents inhalation of potentially harmful vapors.[6][9]

## Experimental Workflow and Handling

The following diagram outlines the standard operating procedure for handling **Silane, 1-cyclohexen-1-yltrimethyl-** in a laboratory setting.

## Workflow for Handling Silane, 1-cyclohexen-1-yltrimethyl-

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Caption: This diagram illustrates the sequential steps for the safe handling of **Silane, 1-cyclohexen-1-yltrimethyl-**, from preparation to disposal.

#### Operational Plan

##### Storage:

- Store in a cool, dry, and well-ventilated area.[\[9\]](#)
- Keep containers tightly closed and store in an upright position to prevent leaks.[\[8\]](#)
- Store away from heat, sparks, open flames, and other sources of ignition.[\[9\]](#)[\[10\]](#)
- Separate from incompatible materials such as oxidizing agents, acids, and bases.[\[9\]](#)

##### Handling:

- All work should be performed in a well-ventilated area, such as a chemical fume hood.[\[9\]](#)
- Use non-sparking tools and explosion-proof equipment.[\[10\]](#)
- Ground and bond containers and receiving equipment to prevent static discharge.
- Pour slowly and carefully to avoid splashes.[\[9\]](#)
- Avoid contact with skin and eyes.[\[1\]](#)

#### Disposal Plan

##### Waste Disposal:

- Dispose of waste in accordance with all federal, state, and local regulations.[\[11\]](#)
- Do not dispose of residual or unused quantities; contact a licensed waste disposal company.  
[\[11\]](#)[\[12\]](#)
- Prevent waste from contaminating the surrounding environment.[\[11\]](#)

##### Contaminated Materials:

- Contaminated clothing should be removed immediately and laundered separately before reuse.[4][13] In some cases, disposal may be necessary.[13]
- Dispose of contaminated disposable items, such as gloves, in a designated hazardous waste container.

## Emergency Procedures

### Spill Response:

- Evacuate the immediate area.
- If the spill is flammable, eliminate all ignition sources.[4]
- For small spills, use a compatible absorbent material to clean it up.
- For large spills, contact your institution's environmental health and safety department immediately.
- Ventilate the area.[11]

### First Aid:

- In case of skin contact: Immediately wash the affected area with soap and plenty of water.[1] Remove contaminated clothing. If irritation persists, seek medical attention.
- In case of eye contact: Immediately flush eyes with plenty of water for at least 15 minutes, lifting the upper and lower eyelids.[1] Remove contact lenses if present and easy to do. Seek immediate medical attention.
- If inhaled: Move the person to fresh air and keep them in a position comfortable for breathing.[4][14] If the person is not breathing, give artificial respiration. Seek immediate medical attention.
- If swallowed: Do not induce vomiting. Never give anything by mouth to an unconscious person.[1] Rinse mouth with water and seek immediate medical attention.[1]

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- To cite this document: BenchChem. [Essential Safety and Operational Guide for Handling Silane, 1-cyclohexen-1-yltrimethyl-]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b100276#personal-protective-equipment-for-handling-silane-1-cyclohexen-1-yltrimethyl]

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